

# Assessing the selectivity of Ajadine for its biological target

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Ajadine

Cat. No.: B1664467

[Get Quote](#)

## References

- 1. go.drugbank.com [go.drugbank.com]
- 2. What is the mechanism of Azacitidine? [synapse.patsnap.com]
- 3. go.drugbank.com [go.drugbank.com]
- 4. Azacitidine and decitabine have different mechanisms of action in non-small cell lung cancer cell lines - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Azacitidine - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Assessing the selectivity of Ajadine for its biological target]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664467#assessing-the-selectivity-of-ajadine-for-its-biological-target]

## Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)